

Application Note: Quantification of Ercalcidiol in Cell Lysates using LC-MS/MS

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Compound of Interest

Compound Name: Ercalcidiol

Cat. No.: B1671610

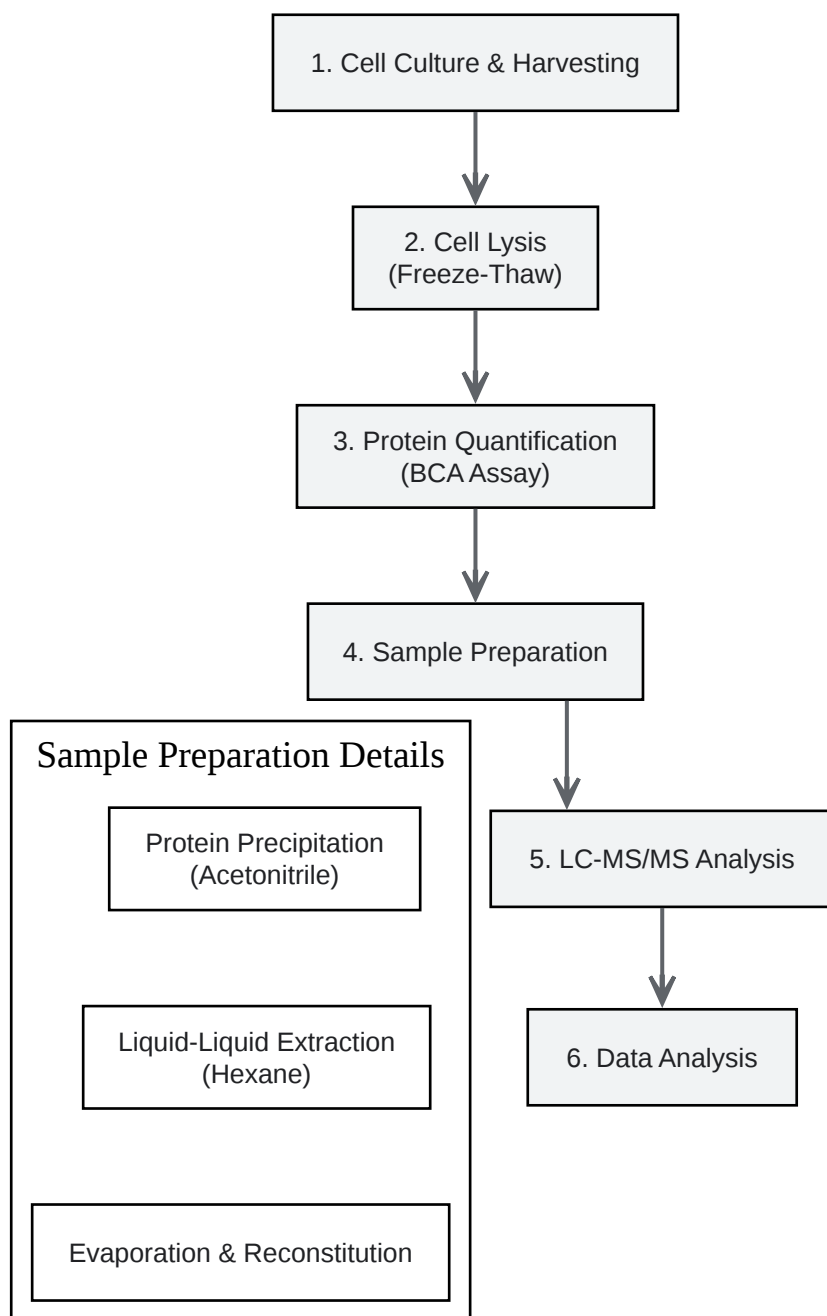
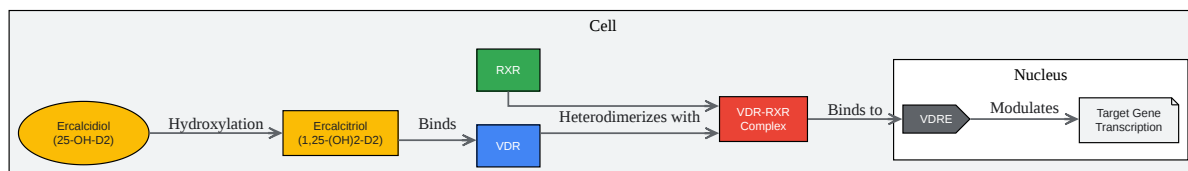
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Introduction

Ercalcidiol (25-hydroxyvitamin D₂) is a primary metabolite of vitamin D₂ (ergocalciferol) and a key biomarker for assessing vitamin D status. While typically measured in serum or plasma, understanding its intracellular concentration is crucial for elucidating the cellular mechanisms of vitamin D action in various physiological and pathological processes. This application note provides a detailed protocol for the sensitive and selective quantification of **ercalcidiol** in cell lysates using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The method involves cell lysis, protein precipitation, liquid-liquid extraction, and a robust LC-MS/MS analysis, making it suitable for researchers in drug development and life sciences.

Signaling Pathway of Ercalcidiol

Ercalcidiol, once inside the cell, is converted to its biologically active form, ercalcitriol (1,25-dihydroxyvitamin D₂). Ercalcitriol then binds to the Vitamin D Receptor (VDR), which heterodimerizes with the Retinoid X Receptor (RXR). This complex translocates to the nucleus and binds to Vitamin D Response Elements (VDREs) on the DNA, modulating the transcription of target genes involved in a variety of cellular processes, including cell proliferation, differentiation, and apoptosis.^{[1][2]}



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References

- 1. Vitamin D - Wikipedia [en.wikipedia.org]
- 2. Signaling pathways for vitamin D-induced differentiation: implications for therapy of proliferative and neoplastic diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
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